

Application Notes and Protocols for D75-4590 in Fungal Cell Culture

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Compound of Interest

Compound Name: D75-4590

Cat. No.: B2566478

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Introduction

D75-4590 is a pyridobenzimidazole derivative identified as a specific inhibitor of β -1,6-glucan synthesis in fungi.[1][2][3][4] This novel mechanism of action makes it a valuable tool for studying fungal cell wall biosynthesis and a potential lead compound for the development of new antifungal therapies. **D75-4590**'s primary target is Kre6p, a key enzyme in the β -1,6-glucan synthesis pathway.[1][2][3][4] By inhibiting Kre6p, **D75-4590** disrupts the integrity of the fungal cell wall, leading to impaired growth, cell aggregation, and reduced hyphal formation in various fungal species.[1][3]

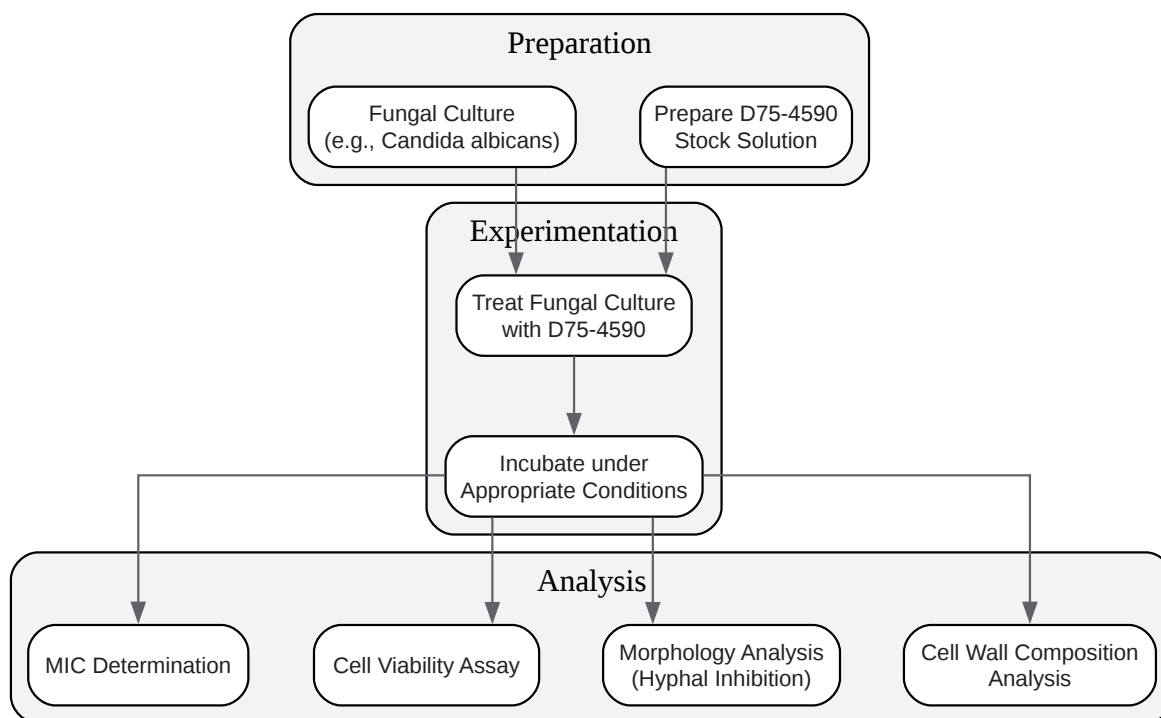
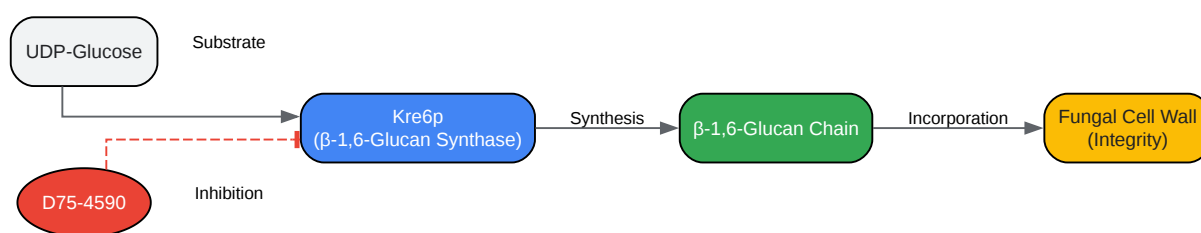
These application notes provide detailed protocols for the use of **D75-4590** in fungal cell culture, including methods for assessing its antifungal activity and investigating its effects on cell morphology and cell wall composition.

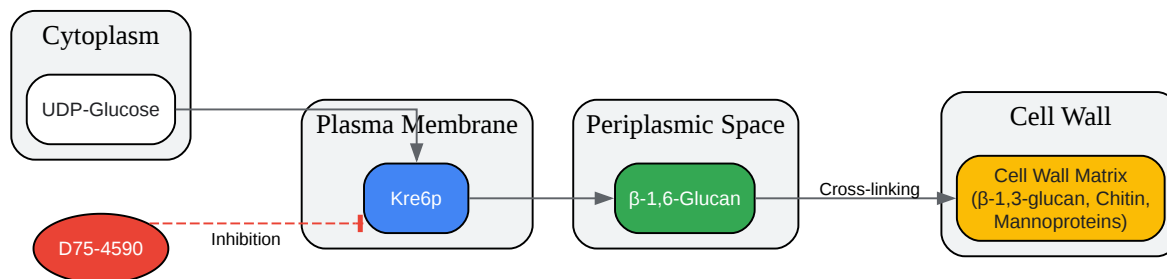
Mechanism of Action

D75-4590 selectively inhibits the activity of Kre6p, a β -1,6-glucan synthase.[1][2][3][4] This enzyme plays a crucial role in the biosynthesis of β -1,6-glucan, a fundamental component of the fungal cell wall that cross-links other cell wall components, including β -1,3-glucan, chitin, and mannoproteins.[5] Inhibition of Kre6p leads to a reduction in β -1,6-glucan content in the cell wall, resulting in a weakened cell wall structure.[1][3] This disruption manifests as several observable phenotypes, including:

- Inhibition of cell growth: **D75-4590** demonstrates fungistatic, dose-dependent growth inhibition against susceptible fungal species.[3]
- Cell clumping: Treated fungal cells, including *Saccharomyces cerevisiae* and *Candida* species, tend to aggregate or clump together.[1][3]
- Impaired hyphal elongation: The compound effectively inhibits the transition from yeast to hyphal form in dimorphic fungi like *Candida albicans*. [1][3]

A diagram illustrating the proposed mechanism of action of **D75-4590** is provided below.





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